

Chemical structure and IUPAC name of Methyl 3,4,5-trimethoxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3,4,5-trimethoxybenzoate

Cat. No.: B117873

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An In-depth Technical Guide to Methyl 3,4,5-trimethoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3,4,5-trimethoxybenzoate**, a key chemical intermediate in the pharmaceutical industry. This document details its chemical structure, nomenclature, physical and chemical properties, synthesis protocols, and notable biological activities.

Chemical Structure and Nomenclature

Methyl 3,4,5-trimethoxybenzoate is a derivative of benzoic acid with three methoxy groups and a methyl ester.

IUPAC Name: methyl 3,4,5-trimethoxybenzoate[1]

Synonyms:

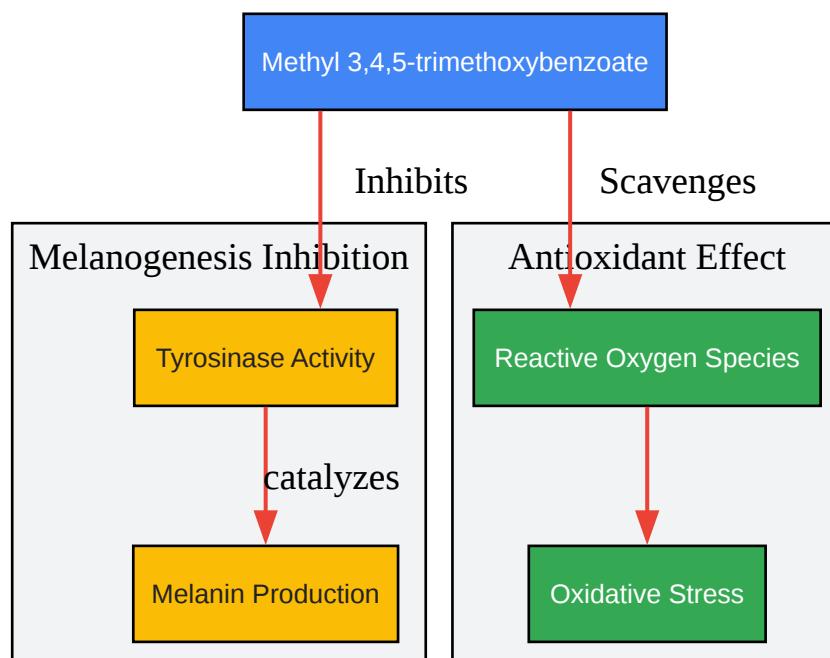
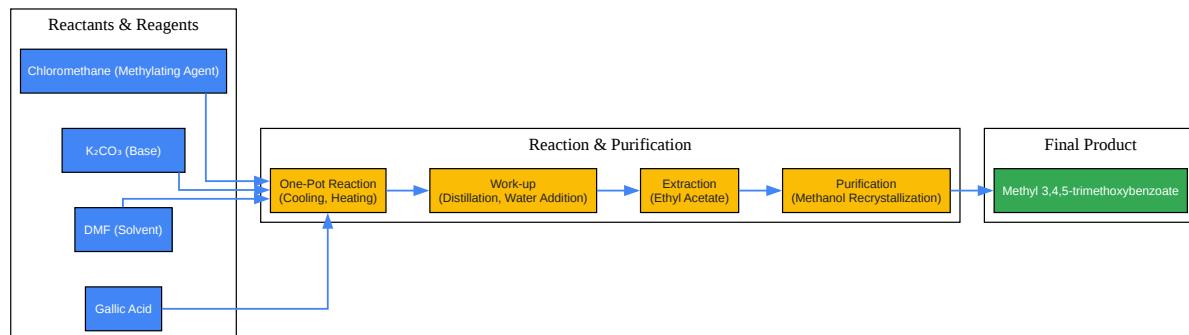
- 3,4,5-Trimethoxybenzoic acid methyl ester[1][2]
- Methyl gallate trimethyl ether[1][2]
- Trimethylgallic acid methyl ester[1][2]

- NSC 16955[\[1\]](#)[\[2\]](#)

Chemical Formula: C₁₁H₁₄O₅[\[1\]](#)[\[2\]](#)[\[3\]](#)

CAS Number: 1916-07-0[\[1\]](#)[\[4\]](#)

Below is a 2D representation of the chemical structure of **Methyl 3,4,5-trimethoxybenzoate**.



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- To cite this document: BenchChem. [Chemical structure and IUPAC name of Methyl 3,4,5-trimethoxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117873#chemical-structure-and-iupac-name-of-methyl-3-4-5-trimethoxybenzoate]

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